

Application Note: NMR Characterization of 2-(2,5-Dimethoxyphenyl)azepane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(2,5-Dimethoxyphenyl)azepane
CAS No.: 383130-85-6
Cat. No.: B3025530

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Executive Summary

This application note details the structural characterization of **2-(2,5-Dimethoxyphenyl)azepane**, a seven-membered nitrogen heterocycle structurally related to the 2,5-dimethoxy-phenethylamine class of 5-HT_{2A} receptor agonists (e.g., 2C-x, DOI) and recently developed piperidine analogs like LPH-5.

The expansion of the piperidine ring to an azepane introduces significant conformational flexibility, presenting unique challenges in NMR spectroscopy. This guide provides a robust protocol for assigning the chiral center (C2), resolving the complex methylene envelope of the seven-membered ring, and verifying the 2,5-dimethoxy substitution pattern.

Chemical Context & Structural Logic[1][2][3]

The molecule consists of a secondary amine (azepane) with a bulky electron-rich aryl substituent at the C2 position.

- **Chirality:** The C2 carbon is a stereocenter. In drug development, enantiomeric purity is critical; however, this note focuses on the scalar connectivity of the free base.

- **Conformational Dynamics:** Unlike the rigid chair conformation of piperidines, the azepane ring exists in a dynamic equilibrium of twist-chair and twist-boat conformers. At room temperature, this often results in signal broadening or averaged chemical shifts for the ring protons.

Biological Relevance Pathway

The structural motif targets the 5-HT_{2A} receptor. Understanding the conformation of the azepane ring is vital for predicting binding affinity (docking).



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Figure 1: Putative signaling pathway for 2,5-dimethoxy-substituted heterocycles acting on 5-HT_{2A} receptors.

Experimental Protocol

Sample Preparation

- **Solvent Selection:** CDCl₃ (Deuterated Chloroform) is the standard for resolution. However, if the amine proton (NH) is broad or exchanging rapidly, DMSO-d₆ is recommended to sharpen the NH signal and stabilize hydrogen bonding, which can lock the ring conformation slightly.
- **Concentration:** 5–10 mg in 600 µL solvent.
- **Reference:** TMS (0.00 ppm).

Acquisition Parameters (600 MHz)

- **¹H NMR:** 64 scans, 30° pulse angle, 2s relaxation delay (d1).
- **¹³C {¹H} NMR:** 1024 scans, power-gated decoupling.
- **2D Experiments:** COSY (Gradient), HSQC (Multiplicity-edited), HMBC (Long-range 8 Hz optimization).

Spectral Analysis & Assignment Strategy

The Aromatic Region (The "Anchor")

The 2,5-dimethoxy substitution pattern provides a distinct fingerprint that simplifies the assignment.

- H3 (Aryl): Ortho to a methoxy, meta to the alkyl group. Appears as a doublet (d) or singlet (s) depending on H4 coupling.
- H4 (Aryl): DD (Doublet of doublets) due to coupling with H3 and H6.
- H6 (Aryl): Ortho to the alkyl group (azepane attachment). This proton often shows a distinctive NOE (Nuclear Overhauser Effect) with the Azepane-H2 proton.

The Azepane Ring (The "Envelope")

The 7-membered ring protons (H3 through H7) typically appear as complex multiplets between 1.4 and 3.2 ppm.

- H2 (Benzylic): The most deshielded aliphatic proton (~3.8 – 4.2 ppm). It appears as a dd or ddd.
- H7 (α -Amino): Adjacent to the Nitrogen. Deshielded (~2.8 – 3.2 ppm).
- H3–H6: High-order multiplets. COSY is required to trace the spin system from H2 $\rightarrow$ H3 $\rightarrow$ H4 $\rightarrow$ H5 $\rightarrow$ H6 $\rightarrow$ H7.

Predicted Chemical Shift Data[4]

Position	Carbon Type	δ 13C (ppm)	δ 1H (ppm)	Multiplicity	Assignment Logic
Ar-C1	Quaternary	~133.0	-	-	Ipso to Azepane
Ar-C2	Quaternary	~151.0	-	-	Ortho-Methoxy (Shielded)
Ar-C3	Methine	~111.5	6.75	d (J=8.8)	Ortho to OMe
Ar-C4	Methine	~113.0	6.70	dd	Meta coupling
Ar-C5	Quaternary	~153.5	-	-	Meta-Methoxy
Ar-C6	Methine	~112.0	6.90	d (J=2.5)	Ortho to Azepane
OMe	Methyl	55.8, 56.1	3.75, 3.78	s, s	Distinct OMe peaks
Az-C2	Methine	~58.5	4.05	dd	Chiral Center
Az-C7	Methylene	~47.0	2.90, 3.15	m	α -Nitrogen
Az-C3	Methylene	~36.0	1.90	m	β -Effect
Az-C4/5/6	Methylene	25.0–30.0	1.50–1.80	m (broad)	Ring Envelope

Note: Values are predicted based on LPH-5 piperidine analogs and azepane ring corrections [1, 2].

Advanced Workflow: Solving Conformational Ambiguity

If the azepane ring signals (H3-H6) appear as broad, undefined "humps," the molecule is undergoing intermediate exchange on the NMR timescale.

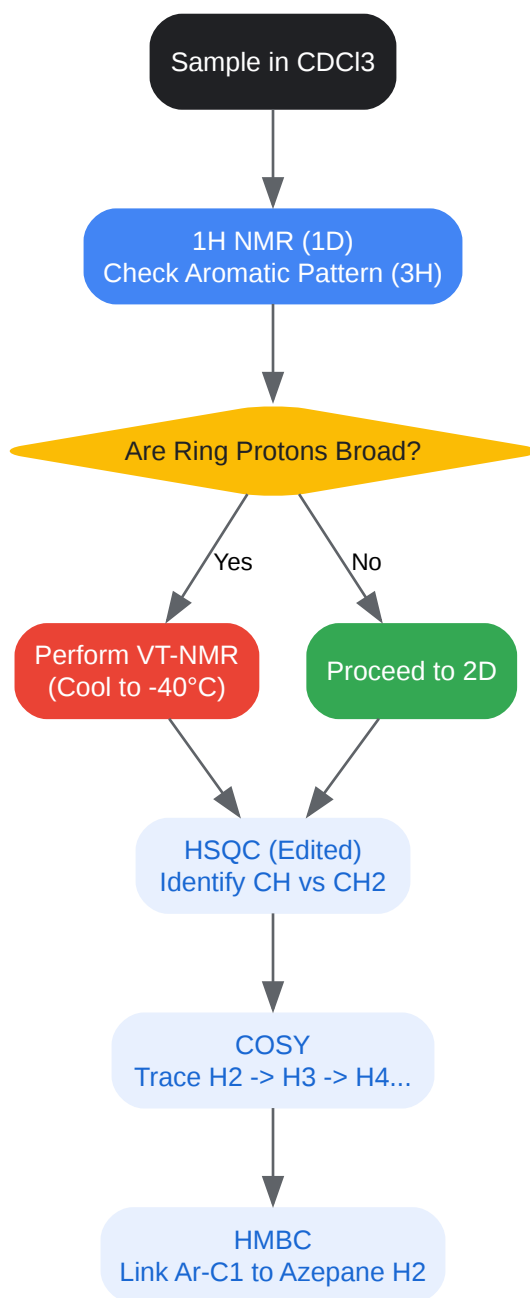
Variable Temperature (VT) NMR Protocol

To resolve the ring protons, you must shift the exchange regime:

- Cooling (-40°C in CDCl_3): "Freezes" the ring into distinct conformers (likely Twist-Chair). Signals will sharpen and split into distinct axial/equatorial sets.
- Heating ($+50^{\circ}\text{C}$ in DMSO-d_6): Accelerates rotation, coalescing signals into sharp averages. Preferred for purity assays.

Assignment Logic Diagram

Use this workflow to validate the structure.



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Figure 2: Step-by-step logic for structural validation of flexible azepanes.

References

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- To cite this document: BenchChem. [Application Note: NMR Characterization of 2-(2,5-Dimethoxyphenyl)azepane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3025530/docs#application-note-nmr-characterization-of-2-2-5-dimethoxyphenyl-azepane>]

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